

A Researcher's Guide to Personal Protective Equipment for Handling Diisopropylaminoborane

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Compound of Interest

Compound Name: Diisopropylaminoborane

Cat. No.: B2863991

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This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals working with **Diisopropylaminoborane**. The focus is on procedural, step-by-step guidance for the selection and use of Personal Protective Equipment (PPE) to ensure laboratory safety and proper chemical handling.

Hazard Assessment: Understanding the Risks of Diisopropylaminoborane

Diisopropylaminoborane is a highly reactive and hazardous compound requiring stringent safety protocols. A thorough understanding of its properties is the foundation for selecting appropriate PPE.

Key Hazards:

- **High Flammability:** **Diisopropylaminoborane** is a highly flammable liquid and vapor.^{[1][2][3]} Its vapors can form explosive mixtures with air and may travel a considerable distance to an ignition source and flash back.^{[1][4][5][6]}
- **Water Reactivity:** This compound reacts violently with water and moisture, releasing flammable gases which can ignite.^[7]

- Corrosivity: It is corrosive and causes severe skin burns and eye damage upon contact.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Toxicity: **Diisopropylaminoborane** is harmful if swallowed and toxic if inhaled.[\[1\]](#)[\[2\]](#) It may also cause respiratory irritation.[\[1\]](#)[\[2\]](#)
- Dermal Absorption: The compound can be rapidly absorbed through the skin, contributing to its toxicity.[\[4\]](#)

The National Fire Protection Association (NFPA) 704 rating for the closely related compound, Diisopropylamine, is a useful indicator of the hazards.[\[8\]](#)

| NFPA 704 Diamond for Diisopropylamine | |
|---------------------------------------|---|
| Health (Blue) | 3 - Can cause serious or permanent injury. [9] |
| Flammability (Red) | 3 - Can be ignited under almost all ambient temperature conditions. [9] |
| Instability (Yellow) | 0 - Normally stable, even under fire conditions. [9] |
| Special (White) | |

Core Personal Protective Equipment (PPE) Protocol

Given the significant hazards, a comprehensive PPE ensemble is mandatory when handling **Diisopropylaminoborane**. All work with this reagent must be conducted in a certified chemical fume hood.[\[1\]](#)[\[6\]](#)[\[10\]](#)

Eye and Face Protection

Due to the severe corrosivity and potential for splashes, robust eye and face protection is critical.

- Primary Protection: Wear tightly fitting chemical splash goggles that meet ANSI Z87.1 standards.[\[4\]](#)[\[5\]](#)

- Secondary Protection: A full-face shield (minimum 8 inches) must be worn over the safety goggles to protect the entire face from splashes.[\[4\]](#)[\[5\]](#)[\[11\]](#)

Hand Protection

To prevent skin contact and absorption, selection of the correct gloves is paramount.

- Glove Type: Nitrile or neoprene gloves are recommended for handling borane compounds.[\[10\]](#) Given the risk of rapid skin absorption, double gloving is a prudent measure.
- Inspection and Use: Always inspect gloves for tears or punctures before use.[\[4\]](#)[\[5\]](#)[\[10\]](#) Remove and replace gloves immediately if they become contaminated. Use proper glove removal technique to avoid contaminating your hands.[\[4\]](#)[\[5\]](#)

Body Protection

Protect your body from potential splashes and spills.

- Lab Coat: A clean, long-sleeved, flame-resistant lab coat is required.[\[10\]](#)
- Apron: For larger quantities or operations with a higher splash risk, a chemical-resistant apron worn over the lab coat is recommended.
- Footwear: Fully enclosed, chemical-resistant shoes must be worn.[\[11\]](#)

Respiratory Protection

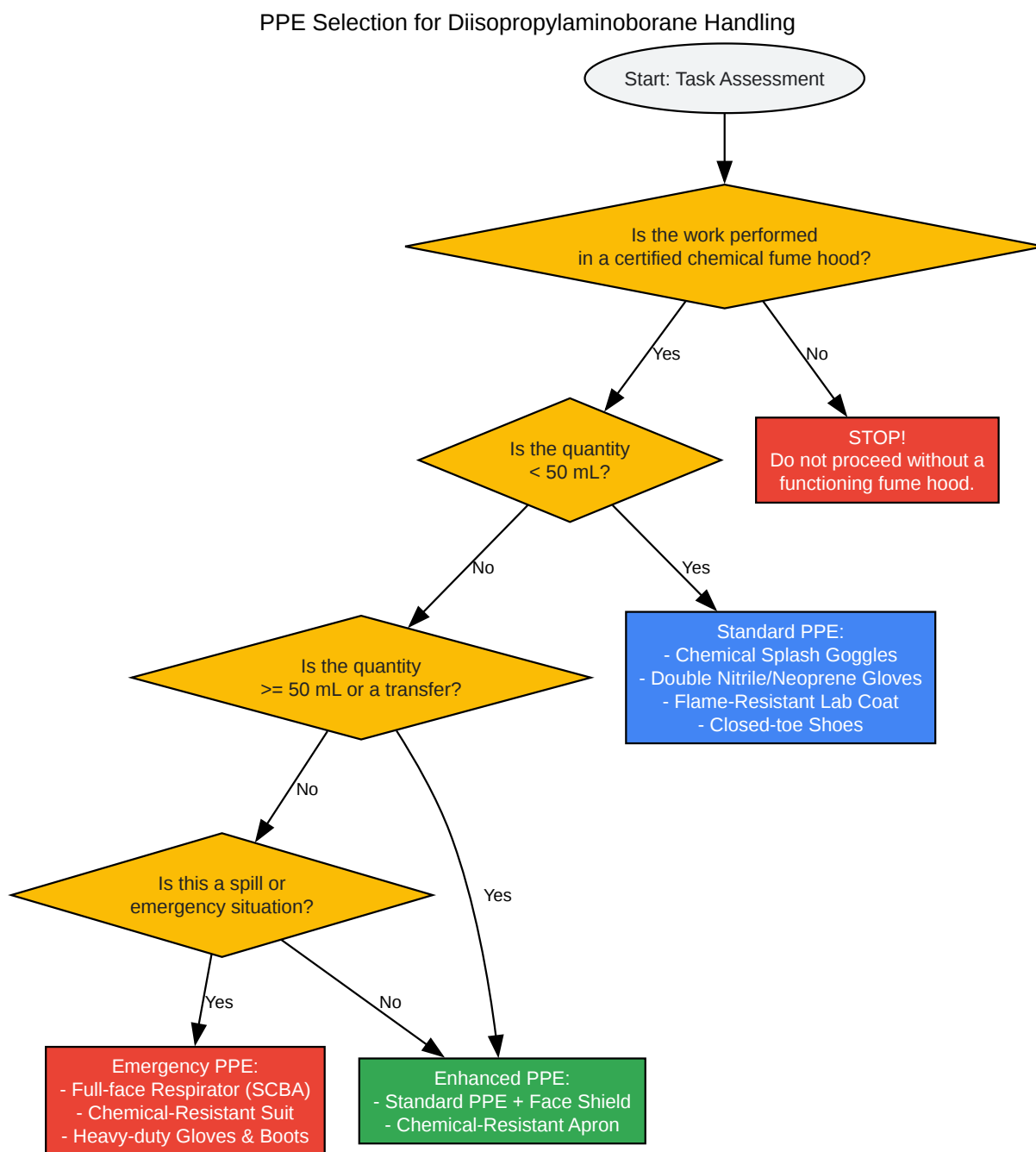
Work must be performed in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)[\[6\]](#)[\[10\]](#)

- Standard Operations: For small-scale work within a properly functioning chemical fume hood, additional respiratory protection is typically not required.
- Emergency Situations: In the event of a large spill or ventilation failure, a respirator with appropriate cartridges for organic vapors and acid gases may be necessary.[\[10\]](#) For major incidents, a self-contained breathing apparatus (SCBA) is required.[\[4\]](#)[\[5\]](#)[\[12\]](#)

PPE Selection and Use Protocol

Decision-Making for PPE Selection

The following diagram outlines the logical flow for selecting the appropriate level of PPE based on the nature of the experimental work.



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Caption: PPE selection workflow for **Diisopropylaminoborane**.

Step-by-Step PPE Procedures

Donning (Putting On) PPE:

- Footwear and Clothing: Ensure you are wearing appropriate lab attire, including long pants and closed-toe shoes.
- Inner Gloves: Don the first pair of nitrile or neoprene gloves.
- Lab Coat: Put on your flame-resistant lab coat and fasten it completely.
- Outer Gloves: Don the second pair of gloves, ensuring they go over the cuffs of the lab coat.
- Goggles: Put on your chemical splash goggles.
- Face Shield: If required, put on the face shield over the goggles.

Doffing (Taking Off) PPE:

- Outer Gloves: Remove the outer pair of gloves, peeling them off so they turn inside out without touching the exterior.
- Face Shield and Goggles: Remove the face shield (if used), followed by the goggles, handling them by the strap.
- Lab Coat: Unfasten and remove your lab coat, folding it so the contaminated exterior is folded inward.
- Inner Gloves: Remove the final pair of gloves using the same inside-out technique.
- Hand Hygiene: Wash your hands thoroughly with soap and water.[\[4\]](#)[\[5\]](#)

Summary of PPE Recommendations

| Task/Operation | Eye/Face Protection | Hand Protection | Body Protection | Respiratory Protection |
|---|---|--------------------------------|---|--|
| Small-Scale Use (<50 mL) in Fume Hood | Chemical Splash Goggles | Double Nitrile/Neoprene Gloves | Flame-Resistant Lab Coat | Not required with proper ventilation |
| Large-Scale Use or Transfers in Fume Hood | Goggles & Face Shield | Double Nitrile/Neoprene Gloves | Flame-Resistant Lab Coat & Chemical-Resistant Apron | Not required with proper ventilation |
| Spill Cleanup | Goggles & Face Shield | Heavy-duty Chemical Gloves | Chemical-Resistant Suit/Apron | Air-purifying respirator or SCBA (based on spill size) |
| Emergency Response | Goggles & Face Shield (or SCBA with full facepiece) | Heavy-duty Chemical Gloves | Chemical-Resistant Suit | Self-Contained Breathing Apparatus (SCBA) |

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse mouth with water and seek immediate medical attention.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Decontamination and Disposal

Proper disposal of contaminated materials is crucial to prevent secondary exposure.

- PPE Disposal: All disposable PPE (gloves, etc.) that has come into contact with **Diisopropylaminoborane** must be disposed of as hazardous waste.[4][5]
- Empty Containers: Empty containers must be triple-rinsed with a suitable solvent (e.g., in a fume hood). The rinsate must be collected and disposed of as hazardous chemical waste. [13][14] Never wash residues down the drain.[4][5]
- Spill Residues: Absorbent materials used to clean up spills should be collected in a sealed, properly labeled container for hazardous waste disposal.[1][6]

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